

Technical Guide to 2,7-Octanedione: Synthesis, Reactivity, and Synthetic Potential

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,7-Octanedione

Cat. No.: B167701

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,7-octanedione**, a diketone of interest in synthetic organic chemistry. The document details its chemical and physical properties, outlines key synthetic methodologies, and explores its reactivity, with a particular focus on intramolecular cyclization reactions. While direct biological applications of **2,7-octanedione** are not extensively documented, its utility as a precursor for the synthesis of heterocyclic compounds, which are prevalent in medicinal chemistry, is highlighted. This guide is intended to serve as a valuable resource for researchers and professionals in drug discovery and development by providing foundational knowledge and insights into the synthetic applications of this versatile diketone.

Core Properties of 2,7-Octanedione

2,7-Octanedione is a linear eight-carbon chain with ketone functionalities at the second and seventh positions. Its structure allows for a range of chemical transformations, making it a useful building block in organic synthesis.

Property	Value	Reference
CAS Number	1626-09-1	[1][2][3][4]
Molecular Formula	C ₈ H ₁₄ O ₂	[2][3][4]
Molecular Weight	142.20 g/mol	[1][2][4]
Boiling Point	252 °C at 760 mmHg	[2]
Density	0.918 g/cm ³	[2]
Flash Point	92.7 °C	[2]

Synthesis of 2,7-Octanedione

Several synthetic routes to **2,7-octanedione** have been reported. The selection of a particular method may depend on the availability of starting materials, desired scale, and reaction conditions.

Ozonolysis of 1,2-Dimethylcyclohexene

A common laboratory-scale synthesis involves the oxidative cleavage of 1,2-dimethylcyclohexene using ozone. The ozonide intermediate is then typically worked up under reductive conditions (e.g., with dimethyl sulfide or zinc) to yield the desired diketone.

Oxidation of 2,7-Octanediol

The corresponding diol, 2,7-octanediol, can be oxidized to the diketone using various oxidizing agents. Standard oxidation protocols, such as Swern oxidation or the use of chromic acid-based reagents (e.g., Jones reagent), are applicable.

Key Chemical Reactions and Mechanisms

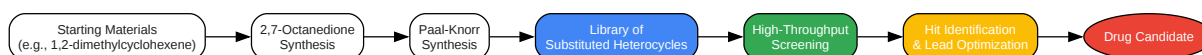
The presence of two ketone groups separated by a four-carbon chain dictates the reactivity of **2,7-octanedione**, predisposing it to intramolecular reactions.

Intramolecular Aldol Condensation

The most significant reaction of **2,7-octanedione** is its base-catalyzed intramolecular aldol condensation. Deprotonation at an α -carbon (C1, C3, C6, or C8) generates an enolate that can attack the other carbonyl group, leading to the formation of cyclic products. The ring size of the product is dependent on which α -proton is removed.

- Formation of a five-membered ring: Abstraction of a proton from C3 or C6 leads to a nucleophilic attack on the C7 or C2 carbonyl, respectively, to form a five-membered ring.
- Formation of a seven-membered ring: Deprotonation of the terminal methyl groups (C1 or C8) can lead to the formation of a seven-membered ring, although this is generally less favored due to higher ring strain.

Under thermodynamic control (e.g., using a weak base like sodium hydroxide), the reaction is reversible, and the most stable product is favored. This is often the conjugated cyclopentenone derivative formed after dehydration of the initial aldol addition product.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Paal–Knorr synthesis - Wikipedia [en.wikipedia.org]
- 2. Paal-Knorr Pyrrole Synthesis [organic-chemistry.org]
- 3. alfa-chemistry.com [alfa-chemistry.com]
- 4. Paal-Knorr Furan Synthesis [organic-chemistry.org]
- To cite this document: BenchChem. [Technical Guide to 2,7-Octanedione: Synthesis, Reactivity, and Synthetic Potential]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b167701#2-7-octanedione-cas-number-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com